

Personal protective equipment for handling AZD 4017

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Compound of Interest

Compound Name: AZD 4017

Cat. No.: B1684383

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Essential Safety and Handling Guide for AZD 4017

This guide provides critical safety and logistical information for the handling and disposal of **AZD 4017**, a potent and selective 11 β -Hydroxysteroid Dehydrogenase Type 1 (11 β -HSD1) inhibitor.[1][2][3][4] Adherence to these procedures is essential to ensure the safety of laboratory personnel and the integrity of research.

Hazard Identification and Personal Protective Equipment (PPE)

AZD 4017 is classified as harmful if swallowed (Acute toxicity, oral - Category 4).[5] Appropriate personal protective equipment must be worn at all times when handling this compound.

Table 1: Personal Protective Equipment (PPE) for Handling **AZD 4017**

Protection Type	Specification	Rationale
Eye Protection	Safety goggles with side-shields	Protects eyes from splashes or dust.
Hand Protection	Protective gloves (e.g., nitrile)	Prevents skin contact.
Respiratory Protection	Suitable respirator	Avoids inhalation of dust or aerosols. ^[5] To be used in areas with inadequate ventilation.
Body Protection	Laboratory coat	Protects skin and personal clothing from contamination.

Operational Plan: Step-by-Step Handling Procedures

Strict adherence to the following procedures will minimize exposure risk and ensure safe handling of **AZD 4017**.

- Preparation:
 - Ensure a designated handling area is clean and uncluttered.
 - Verify that an accessible safety shower and eye wash station are available.^[5]
 - Put on all required PPE as specified in Table 1.
- Weighing and Reconstitution:
 - Handle the solid form of **AZD 4017** in a well-ventilated area, preferably within a chemical fume hood, to prevent the formation of dust and aerosols.^[5]
 - When preparing solutions, add the solvent to the compound slowly to avoid splashing.
- Use in Experiments:
 - Do not eat, drink, or smoke in the designated handling area.^[5]

- Avoid all direct contact with the compound. If contact occurs, follow the first aid measures outlined in the Safety Data Sheet.[\[5\]](#)
- Wash hands thoroughly after handling the compound, even if gloves were worn.[\[5\]](#)
- Storage:
 - Store **AZD 4017** in a tightly sealed container.
 - Recommended storage for the powder is at -20°C for up to one year.[\[1\]](#)[\[5\]](#)
 - For solutions in solvent, store at -80°C for up to two years or -20°C for up to one year.[\[1\]](#)

Disposal Plan

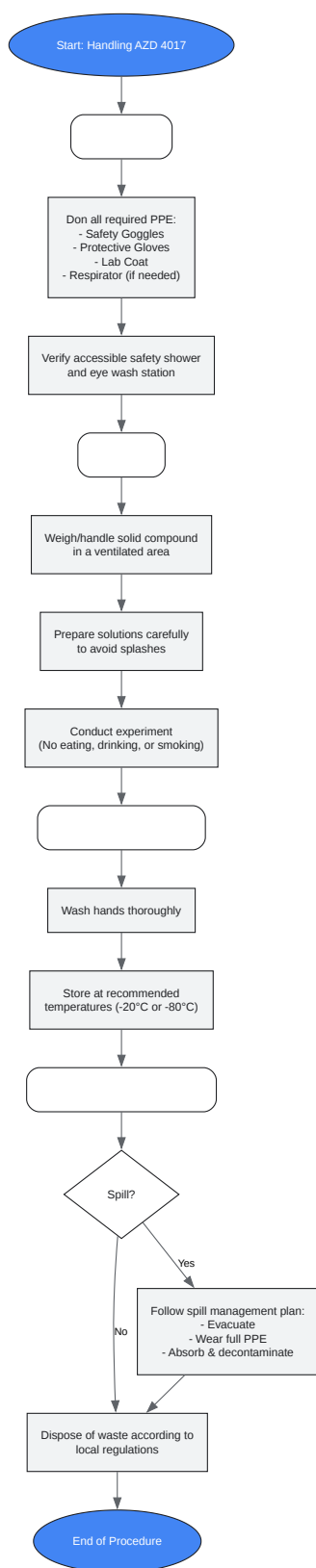
Proper disposal of **AZD 4017** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Disposal:
 - Dispose of unused **AZD 4017** and its container in accordance with local, state, and federal regulations.[\[5\]](#)
 - This material should be treated as hazardous chemical waste.
- Spill Management:
 - In case of a spill, evacuate personnel to a safe area.[\[5\]](#)
 - Wear full personal protective equipment, including respiratory protection.[\[5\]](#)
 - Absorb liquid spills with an inert, finely-powdered liquid-binding material such as diatomite or universal binders.[\[5\]](#)
 - For solid spills, carefully sweep or vacuum the material, avoiding dust generation.
 - Decontaminate the spill surface by scrubbing with alcohol.[\[5\]](#)

- Dispose of all contaminated materials as hazardous waste according to institutional and local guidelines.[\[5\]](#)

Visualized Workflow for Safe Handling of AZD 4017

The following diagram illustrates the key steps and decision points for the safe handling of **AZD 4017**, from preparation to disposal.



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Caption: Workflow for the safe handling of **AZD 4017** from preparation to disposal.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. AZD 4017 | 11 β -HSD | CAS 1024033-43-9 | Buy AZD 4017 from Supplier InvivoChem [invivochem.com]
- 3. AZD 4017|AZD4017 [dcchemicals.com]
- 4. abmole.com [abmole.com]
- 5. file.medchemexpress.com [file.medchemexpress.com]
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